

N,N-Bis(3-aminopropyl)methylamine for beginners in polymer chemistry

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Compound of Interest

Compound Name: *N,N-Bis(3-aminopropyl)methylamine*

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An In-Depth Technical Guide to **N,N-Bis(3-aminopropyl)methylamine** in Polymer Chemistry

Introduction

N,N-Bis(3-aminopropyl)methylamine, commonly referred to by its acronym BAPMA or the synonym 3,3'-Diamino-N-methyldipropylamine, is a versatile aliphatic amine that serves as a critical building block and crosslinking agent in the field of polymer chemistry.^[1] Identified by its CAS Number 105-83-9, this compound's unique molecular architecture, which features two primary amine groups and a central tertiary amine, imparts a trifunctionality that is highly sought after for creating complex, high-performance polymer systems. Its utility spans a wide range of applications, from curing epoxy resins to synthesizing advanced dendritic polymers and chelating agents.^[2] This guide provides a comprehensive technical overview of BAPMA, detailing its core properties, reactivity, key applications, and practical experimental protocols for researchers and industry professionals.

Core Molecular Attributes and Physicochemical Properties

The structure of BAPMA is the foundation of its chemical utility. It consists of a central methylamino group linked to two propyl chains, each terminated by a primary amine. This arrangement provides three distinct nitrogen sites for chemical reactions.

Caption: Molecular Structure of **N,N-Bis(3-aminopropyl)methylamine**.

The key physicochemical properties of BAPMA are summarized in the table below, providing essential data for its handling and use in formulations.

Property	Value	References
CAS Number	105-83-9	[1]
Molecular Formula	C ₇ H ₁₉ N ₃	[1][3][4]
Molecular Weight	145.25 g/mol	[1][3][4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	110-112 °C at 6 mmHg	[6][7]
Density	~0.901 g/mL at 25 °C	[6][7]
Refractive Index	n _{20/D} ~1.4725	[6][7]
Water Solubility	Completely miscible	[5]
Amine Hydrogen Equivalent Weight (AHEW)	~36.31 g/eq	

The Chemistry of a Trifunctional Amine: Reactivity Explained

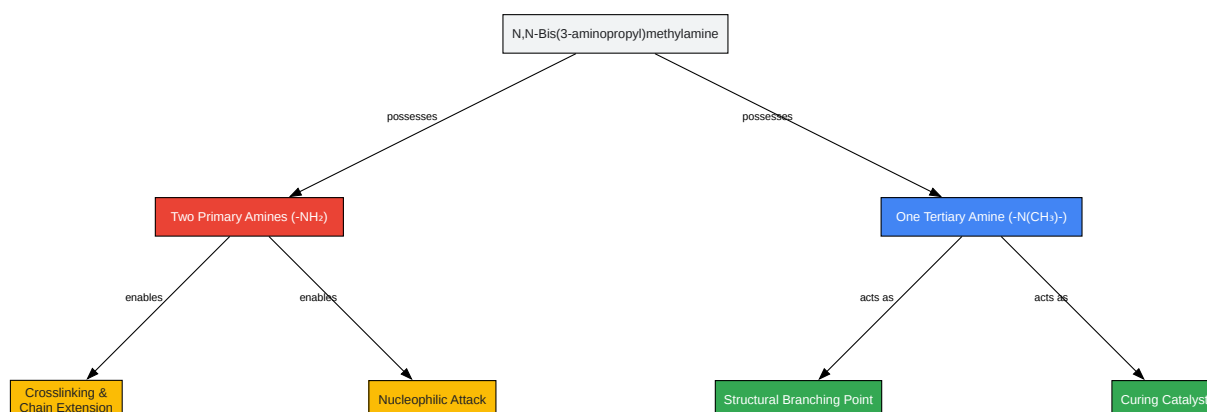
The versatility of BAPMA originates from the distinct reactivity of its nitrogen atoms.

Understanding these roles is crucial for designing and controlling polymerization reactions.

- **Primary Amines (-NH₂):** The two terminal primary amines are the most reactive sites for most applications. Each contains two active hydrogen atoms that can readily participate in nucleophilic addition reactions with epoxides or condensation reactions with carboxylic acids and isocyanates.[8] These groups are the primary drivers of chain extension and crosslinking.
- **Tertiary Amine (-N(CH₃)-):** The central tertiary amine lacks active hydrogens and therefore does not directly react with epoxides or isocyanates to form polymer linkages.[8] However, it

serves two critical functions:

- **Branching Point:** It provides a built-in, stable branch point in the polymer backbone, which is essential for creating non-linear architectures like dendrimers and hyperbranched polymers.[9]
- **Catalytic Center:** Tertiary amines are known to catalyze the ring-opening polymerization of epoxides, which can accelerate curing, especially at elevated temperatures.[8][10]



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Caption: Functional roles of the amine groups in BAPMA.

Key Applications in Polymer Science

BAPMA's unique structure makes it a valuable component in several areas of polymer synthesis.

Epoxy Resin Curing Agent

The most prominent application of BAPMA is as a curing agent, or hardener, for epoxy resins. The curing process transforms the liquid resin into a rigid, three-dimensional thermoset polymer with high mechanical strength and thermal stability.^{[10][11]}

Mechanism of Action: The reaction proceeds via a nucleophilic attack where the active hydrogen of a primary amine opens an epoxide ring, forming a secondary amine and a hydroxyl group. This newly formed secondary amine still has an active hydrogen and can react with a second epoxide ring.^{[8][10]} With four active hydrogens per molecule, BAPMA can create a dense, robust cross-linked network. This high functionality results in polymers with excellent chemical resistance, durability, and adhesion, making them ideal for high-performance coatings, adhesives, electrical potting compounds, and fiber-reinforced composites.



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Caption: Reaction mechanism for epoxy curing with an amine hardener.

Monomer for Polyamides and Polyurethanes

As a diamine, BAPMA serves as a building block for other important polymer families. It can be reacted with:

- **Diacids or their derivatives:** This polycondensation reaction forms polyamides, where the branching introduced by BAPMA's tertiary amine can disrupt chain packing, leading to polymers with increased flexibility and toughness.
- **Diisocyanates:** This reaction produces polyureas. BAPMA is also used to prepare cationic stabilized polyurethane dispersions.^[12]

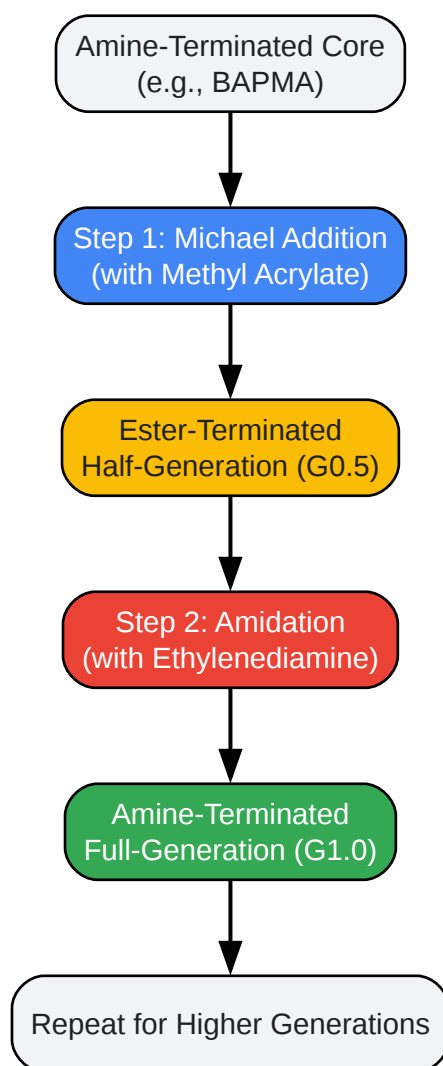
These polymers find use in elastomers, adhesives, and engineering plastics where durability and chemical resistance are required.

Core/Branching Unit in Dendrimer Synthesis

Dendrimers are highly branched, monodisperse macromolecules with a well-defined, spherical structure.^{[9][13]} Polyamidoamine (PAMAM) dendrimers are among the most studied and were the first to be commercialized.^[13] BAPMA's trifunctional nature makes it an excellent candidate to act as a branching unit in the synthesis of these complex architectures.^[9]

The most common synthetic route is the divergent method, which builds the dendrimer outwards from a core molecule in a series of repetitive steps or "generations."^{[14][15]} Each two-step sequence typically involves:

- Michael Addition: The primary amine surface reacts with an acrylate ester (e.g., methyl acrylate), resulting in an ester-terminated, half-generation dendrimer.^{[14][15]}
- Amidation: The new ester groups are reacted with an excess of a diamine (e.g., ethylenediamine), converting the surface back to a primary amine-terminated, full-generation dendrimer with double the number of surface groups.^{[14][15]}



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Caption: Divergent synthesis workflow for PAMAM dendrimers.

Field-Proven Protocol: Stoichiometric Curing of a Bisphenol A Epoxy Resin

This protocol describes a standard laboratory procedure for curing a common epoxy resin using BAPMA, emphasizing the critical importance of stoichiometry for achieving optimal properties.

Causality Behind Experimental Choices: The ratio of amine hardener to epoxy resin is the most critical parameter in a formulation.[8] This ratio is determined by the number of reactive amine

hydrogens and the number of epoxy groups. An off-ratio mix will result in an incompletely cured polymer with poor mechanical properties, reduced chemical resistance, and a lower glass transition temperature. The stoichiometric amount is calculated using the Amine Hydrogen Equivalent Weight (AHEW) of the curative and the Epoxy Equivalent Weight (EEW) of the resin.

Protocol

- Objective: To prepare a fully cured, high-performance thermoset polymer from diglycidyl ether of bisphenol A (DGEBA) resin and BAPMA hardener.
- Materials & Equipment:
 - Diglycidyl ether of bisphenol A (DGEBA) resin (e.g., EEW = 185 g/eq)
 - **N,N-Bis(3-aminopropyl)methylamine** (BAPMA) (AHEW = 145.25 g/mol / 4 active H = 36.31 g/eq)
 - Disposable mixing cup and stirring rod
 - Electronic balance (0.01 g resolution)
 - Vacuum desiccator (for degassing)
 - Curing oven
- Step 1: Stoichiometric Calculation
 - The required amount of amine hardener, expressed as Parts per Hundred Resin (PHR), is calculated with the following formula:[8]

“

$$PHR = (AHEW / EEW) \times 100$$

- For this example:

“

$$PHR = (36.31 \text{ g/eq} / 185 \text{ g/eq}) \times 100 \approx 19.6 \text{ PHR}$$

- This means 19.6 grams of BAPMA are required for every 100 grams of DGEBA resin.
- Step 2: Compounding
 - Place the mixing cup on the electronic balance and tare it.
 - Accurately weigh 100.00 g of the DGEBA resin into the cup.
 - Based on the calculation, accurately add 19.60 g of BAPMA to the resin.
 - Thoroughly mix the two components with the stirring rod for 3-5 minutes. Scrape the sides and bottom of the cup to ensure a homogeneous mixture. The mixture will generate some heat (exotherm).
- Step 3: Degassing
 - Place the mixing cup inside a vacuum desiccator.
 - Apply vacuum to remove any air bubbles incorporated during mixing. Bubbles will rise and burst.
 - Once bubbling subsides, slowly release the vacuum.
- Step 4: Curing
 - Pour the mixed, degassed epoxy into a mold or onto the desired substrate.
 - Allow the mixture to cure at ambient temperature (25 °C) for 24 hours. During this time, it will gel and harden.

- For optimal properties, perform a post-cure by placing the hardened epoxy in an oven at 80-100 °C for 2-4 hours. This completes the crosslinking reaction.
- Step 5: Self-Validation and Characterization
 - Visual Inspection: The final product should be a rigid, transparent, amber-colored solid with no tackiness.
 - Hardness Test: Measure the Shore D hardness. A fully cured system should yield a high value (typically >80D).
 - Thermal Analysis: Use Differential Scanning Calorimetry (DSC) to determine the glass transition temperature (T_g). A sharp, high T_g confirms a high degree of cure.

Safety, Handling, and Storage

BAPMA is a hazardous chemical and requires strict safety protocols.

- Primary Hazards:
 - Corrosive: Causes severe skin burns and eye damage.[\[1\]](#)[\[16\]](#)
 - Toxic: Toxic if inhaled or in contact with skin.[\[1\]](#)[\[6\]](#)
 - Harmful: Harmful if swallowed.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).[\[17\]](#)
 - Eye/Face Protection: Use tightly fitting safety goggles and a face shield.[\[16\]](#)[\[17\]](#)
 - Skin and Body Protection: Wear a lab coat or chemical-resistant apron.
 - Respiratory Protection: Use in a well-ventilated area or with a respirator equipped with an appropriate filter for organic vapors/amines.[\[17\]](#)
- Storage:

- Store in a tightly sealed container in a cool, dry, dark place.[18]
- Keep under an inert atmosphere (e.g., nitrogen) to prevent degradation from atmospheric moisture and carbon dioxide.[3][18]

Conclusion

N,N-Bis(3-aminopropyl)methylamine is a foundational molecule in modern polymer science. Its trifunctional nature, combining two reactive primary amines with a stable tertiary amine branching point, provides formulators with a powerful tool to design materials with superior performance characteristics. From creating robust epoxy thermosets to building intricate dendritic architectures, BAPMA's predictable reactivity and versatility ensure its continued importance in the development of advanced polymers for a multitude of industrial and research applications.

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